

1,1,2,2-Tetrabromoethane CAS number 79-27-6 information

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Compound of Interest

Compound Name: 1,1,2,2-Tetrabromoethane

Cat. No.: B165195

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An In-depth Technical Guide to **1,1,2,2-Tetrabromoethane** (CAS 79-27-6)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **1,1,2,2-Tetrabromoethane** (TBE), a dense halogenated hydrocarbon. It covers its chemical and physical properties, synthesis, applications, and detailed toxicological profile, including metabolic pathways and analytical methodologies.

Chemical Identification and Properties

1,1,2,2-Tetrabromoethane, also known as acetylene tetrabromide, is a colorless to pale-yellow liquid with a pungent, camphor-like odor.^{[1][2]} It is non-combustible but decomposes upon heating to release toxic fumes.^[1]

Identifiers and Chemical Structure

Identifier	Value
CAS Number	79-27-6[1]
IUPAC Name	1,1,2,2-Tetrabromoethane[1]
Synonyms	Acetylene tetrabromide, Muthmann's liquid, sym-Tetrabromoethane, TBE[1][3]
Molecular Formula	C ₂ H ₂ Br ₄ [1]
Molecular Weight	345.65 g/mol [1]
SMILES	C(C(Br)Br)(Br)Br[1]
InChI Key	QXSZNDIIPUOQMB-UHFFFAOYSA-N[1]

Physical and Chemical Properties

Property	Value
Appearance	Colorless to pale-yellow, heavy liquid[1][3]
Odor	Pungent, similar to camphor or iodoform[1]
Melting Point	-1 to 1 °C[4]
Boiling Point	243.5 °C (at 1 atm)[3][5]; 119 °C (at 20 hPa)[4]
Density	2.967 g/cm ³ at 25 °C[2]
Vapor Pressure	1 kPa at 32.4 °C[6]
Water Solubility	0.065% at 30 °C (Slightly soluble)[3]
Solubility in Organic Solvents	Miscible with ethanol, ether, chloroform, aniline, and acetic acid[1][3]
LogP (Octanol/Water Partition Coefficient)	2.39 - 2.8[1][6]
Refractive Index (n _{20/D})	1.637[2]

Synthesis and Manufacturing Process

1,1,2,2-Tetrabromoethane is primarily synthesized through the direct addition reaction of acetylene gas with bromine.^[3] The reaction is typically performed at temperatures below 60°C to prevent substitution and other side reactions.^[3]

Experimental Protocol: Laboratory Scale Synthesis

This protocol outlines the synthesis of **1,1,2,2-tetrabromoethane** from acetylene and bromine.

Materials:

- Glass-lined reactor or a suitable three-necked flask
- Gas inlet tube
- Stirrer
- Thermometer
- Condenser
- Dropping funnel
- Separatory funnel
- Bromine (Br₂)
- Acetylene (C₂H₂) gas source
- Dilute sodium carbonate (Na₂CO₃) or other dilute alkali solution
- Distilled water

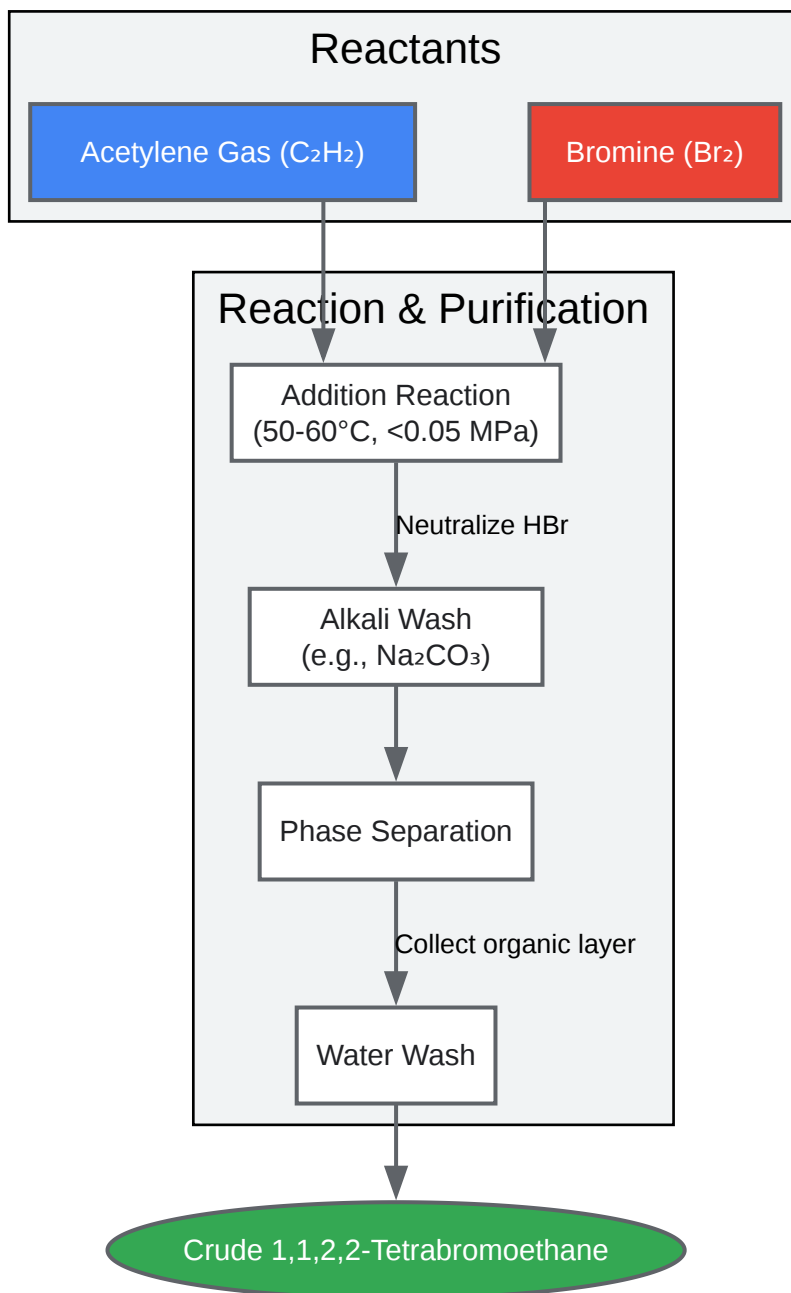
Procedure:

- **Reactor Setup:** Assemble the glass-lined reactor with a stirrer, thermometer, gas inlet tube, and condenser. Ensure the setup is in a well-ventilated fume hood.
- **Charging Bromine:** Carefully add a measured quantity of bromine to the reactor. A small amount of water can be added to form a layer on top of the bromine, minimizing its

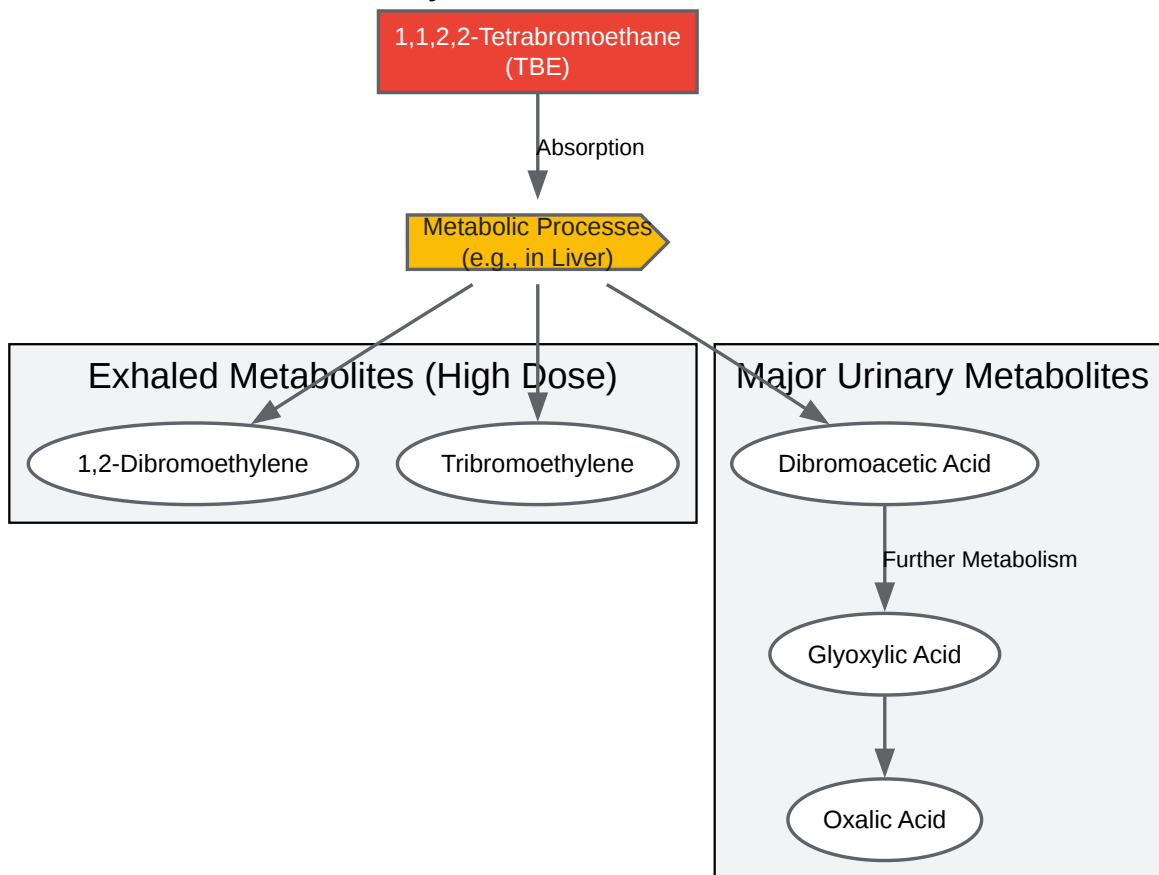
volatilization.[3]

- Acetylene Addition: Slowly bubble acetylene gas through the bromine solution via the gas inlet tube.[3] Maintain a slight positive pressure (0.02–0.05 MPa).[3]
- Temperature Control: Maintain the reaction temperature between 50-60°C.[3] The reaction is exothermic, so cooling may be necessary. The reaction typically proceeds for 5-7 hours.[3]
- Monitoring: The deep red-brown color of the bromine will gradually fade to a light yellow, indicating the consumption of bromine.[3][7]
- Work-up:
 - Once the reaction is complete, transfer the reaction mixture to a separatory funnel.
 - Wash the solution with a dilute alkali solution (e.g., sodium carbonate) to neutralize any hydrobromic acid formed.[3]
 - Allow the layers to separate. The dense, organic layer of **1,1,2,2-tetrabromoethane** will be at the bottom.[3]
 - Collect the lower organic phase and wash it with water until it is neutral.[3]
- Purification: The resulting **1,1,2,2-tetrabromoethane** can be further purified by distillation under reduced pressure if required.

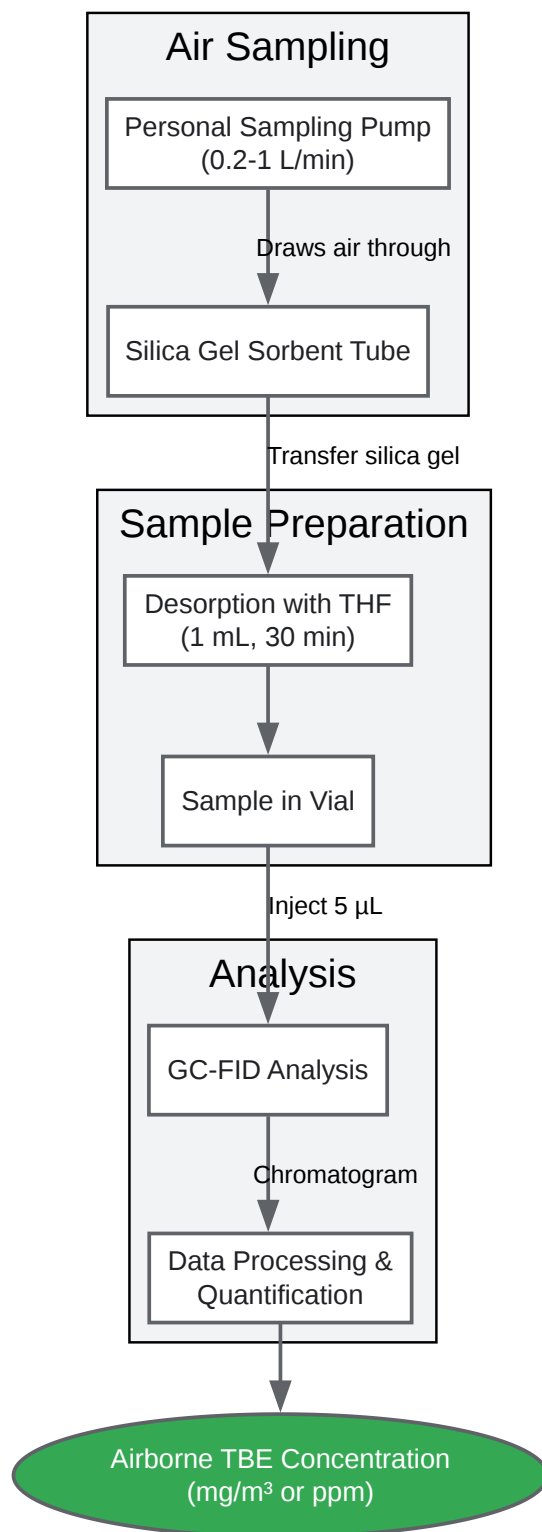
Synthesis Workflow of 1,1,2,2-Tetrabromoethane



Metabolic Pathway of 1,1,2,2-Tetrabromoethane in Rats



Workflow for NIOSH Method 2003

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